

Thermodynamic Properties of Nitrated Vinylpyrazoles: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: *1-ethenyl-5-nitro-1H-pyrazole*

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Abstract

This technical guide provides a comprehensive overview of the thermodynamic properties of nitrated vinylpyrazoles, a class of energetic materials with significant potential in various applications. The document is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of the synthesis, characterization, and thermodynamic analysis of these compounds. By integrating experimental protocols with computational modeling techniques, this guide aims to equip the reader with the knowledge to safely handle and effectively utilize nitrated vinylpyrazoles. The content delves into the causality behind experimental choices, emphasizing the importance of a self-validating system for trustworthy and reproducible results.

Introduction to Nitrated Vinylpyrazoles

Nitrated pyrazole derivatives are a well-established class of energetic materials, prized for their high heats of formation, good densities, and tunable thermal stabilities.^{[1][2]} The introduction of a vinyl group to the pyrazole ring offers a unique opportunity to further modify the energetic and physical properties of these compounds. The vinyl moiety can influence molecular packing,

sensitivity, and reactivity, making nitrated vinylpyrazoles an intriguing area of research for the development of next-generation energetic materials and specialized chemical intermediates.[3] This guide will explore the critical thermodynamic properties that govern the stability, energy release, and decomposition of these novel compounds.

Synthesis and Structural Characterization

The synthesis of nitrated vinylpyrazoles typically involves a multi-step process, beginning with the formation of the vinylpyrazole core, followed by nitration. The position and number of nitro groups, as well as the placement of the vinyl substituent, are critical factors that dictate the final properties of the molecule.

Synthesis of the Vinylpyrazole Scaffold

Several methods exist for the synthesis of vinylpyrazoles.[3][4] One common approach involves the dehydration of the corresponding hydroxyethylpyrazole. Another route is the dehydrohalogenation of a haloethylpyrazole. The choice of synthetic route can be influenced by the desired substitution pattern and the availability of starting materials. It is crucial to thoroughly characterize the vinylpyrazole intermediate using techniques such as NMR and IR spectroscopy to ensure its purity before proceeding to the nitration step.

Nitration of the Vinylpyrazole Ring

The nitration of the vinylpyrazole ring is a critical step that introduces the energetic nitro groups. This is typically achieved using a mixed acid nitrating agent, such as a mixture of nitric acid and sulfuric acid.[1][5] The reaction conditions, including temperature, reaction time, and the ratio of acids, must be carefully controlled to achieve the desired degree of nitration and to minimize the formation of byproducts. The vinyl group's reactivity under harsh nitrating conditions is a key consideration, and protective measures may be necessary in some cases.

Experimental Determination of Thermodynamic Properties

A thorough understanding of the thermodynamic properties of nitrated vinylpyrazoles is essential for their safe handling and application. The following experimental protocols are fundamental for characterizing these energetic materials.

Differential Scanning Calorimetry (DSC) for Thermal Stability and Decomposition Onset

Expertise & Experience: DSC is a cornerstone technique for assessing the thermal stability of energetic materials. It measures the heat flow into or out of a sample as a function of temperature or time. For nitrated vinylpyrazoles, the key information obtained from DSC is the onset temperature of decomposition (Tonset) and the enthalpy of decomposition (ΔH_d). A lower Tonset indicates lower thermal stability. The presence of the vinyl group may lead to complex decomposition profiles, potentially involving polymerization or other reactions prior to or concurrently with the decomposition of the nitro groups.

Experimental Protocol:

- **Sample Preparation:** Accurately weigh 1-2 mg of the nitrated vinylpyrazole sample into a high-pressure DSC pan.
- **Instrumentation:** Place the sealed pan in the DSC instrument. An empty, sealed pan is used as a reference.
- **Heating Program:** Heat the sample at a constant rate, typically 5-10 °C/min, under an inert atmosphere (e.g., nitrogen or argon).
- **Data Analysis:** The resulting thermogram will show an exothermic peak corresponding to the decomposition of the sample. The Tonset is determined by the intersection of the baseline with the tangent of the leading edge of the exothermic peak. The area under the peak is integrated to calculate the ΔH_d .

Thermogravimetric Analysis (TGA) for Mass Loss and Decomposition Kinetics

Expertise & Experience: TGA provides complementary information to DSC by measuring the change in mass of a sample as a function of temperature. This is particularly useful for understanding the decomposition pathway and identifying the formation of volatile products. For nitrated vinylpyrazoles, TGA can help to distinguish between different decomposition stages, such as the loss of the vinyl group or the sequential decomposition of nitro groups.

Experimental Protocol:

- **Sample Preparation:** Place a small, accurately weighed sample (2-5 mg) of the nitrated vinylpyrazole into a TGA pan.
- **Instrumentation:** Position the pan in the TGA furnace.
- **Heating Program:** Heat the sample at a controlled rate (e.g., 10 °C/min) in a controlled atmosphere (inert or oxidative).
- **Data Analysis:** The TGA curve plots mass loss versus temperature. The derivative of this curve (DTG) shows the rate of mass loss and helps to identify distinct decomposition steps.

Bomb Calorimetry for Enthalpy of Combustion and Formation

Expertise & Experience: Bomb calorimetry is the standard method for determining the enthalpy of combustion (ΔH_c) of a compound. This value is crucial for calculating the standard enthalpy of formation (ΔH_f°), a key indicator of the energy content of an energetic material. For nitrated vinylpyrazoles, a high positive ΔH_f° is desirable for high-energy applications.

Experimental Protocol:

- **Sample Preparation:** A precisely weighed pellet of the nitrated vinylpyrazole (approximately 1 g) is placed in the sample holder of the bomb. A fuse wire is attached to the ignition circuit and placed in contact with the sample.
- **Assembly and Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- **Calorimeter Setup:** The bomb is submerged in a known quantity of water in the calorimeter. The temperature of the water is monitored.
- **Ignition and Data Acquisition:** The sample is ignited by passing a current through the fuse wire. The temperature of the water is recorded until it reaches a maximum and then begins to cool.

- Calculation: The heat capacity of the calorimeter is determined by calibrating with a standard substance (e.g., benzoic acid). The ΔH_c of the sample is then calculated from the temperature rise, the heat capacity of the calorimeter, and corrections for the heat of combustion of the fuse wire and the formation of nitric acid. The ΔH_f° can then be calculated using Hess's Law.

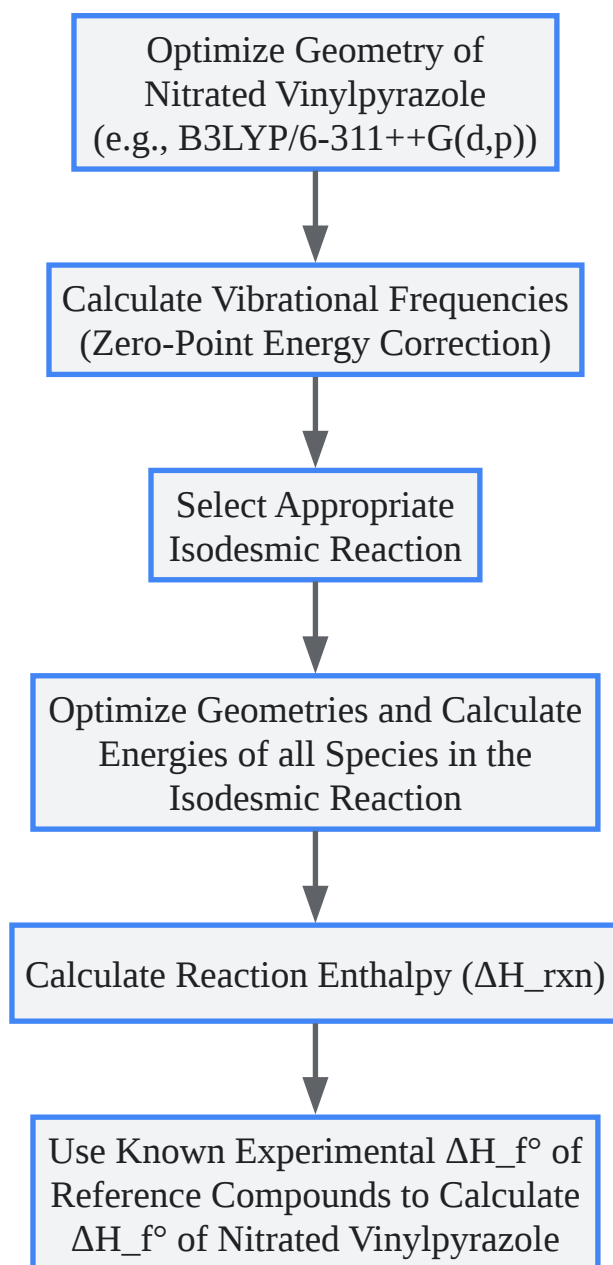
Computational Modeling of Thermodynamic Properties

Computational chemistry provides a powerful tool for predicting and understanding the thermodynamic properties of nitrated vinylpyrazoles, often before they are synthesized. Density Functional Theory (DFT) is a widely used method for these calculations.

Calculation of Enthalpy of Formation

Expertise & Experience: DFT calculations can provide a reliable estimate of the gas-phase enthalpy of formation. By using isodesmic reactions, where the number and types of bonds are conserved on both sides of the reaction, systematic errors in the calculations can be minimized, leading to more accurate predictions.

Workflow for DFT Calculation of ΔH_f° :



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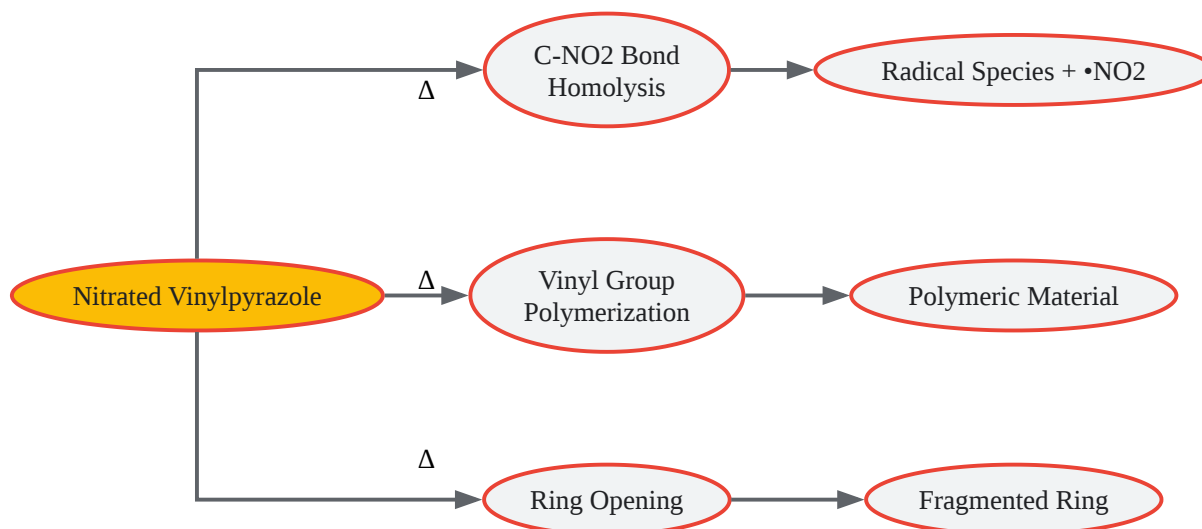
Caption: Workflow for calculating the enthalpy of formation using DFT.

Modeling Decomposition Pathways

Expertise & Experience: Computational modeling can elucidate the initial steps of thermal decomposition, which are often difficult to probe experimentally. By calculating the bond dissociation energies (BDEs) and the activation energies for various potential decomposition reactions, the most likely initial decomposition pathways can be identified. For nitrated

vinylpyrazoles, this would involve investigating C-NO₂ bond homolysis, N-NO₂ bond homolysis (if applicable), and reactions involving the vinyl group.

Potential Initial Decomposition Steps:



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Caption: Potential initial decomposition pathways of nitrated vinylpyrazoles.

Decomposition Kinetics and Mechanisms

The decomposition of nitrated energetic materials is a complex process involving multiple steps. The initial step is often the rate-determining one and is crucial for understanding the material's stability.

Initial Decomposition Steps

For nitrated pyrazoles, the initial decomposition is often the cleavage of the C-NO₂ or N-NO₂ bond, leading to the formation of radical species.[6] The presence of the vinyl group introduces additional possibilities. The vinyl group can undergo polymerization, especially at elevated temperatures, which can compete with or influence the nitro group decomposition. The

interaction between the vinyl group and a neighboring nitro group could also lead to unique intramolecular cyclization or rearrangement reactions.

Influence of Structure on Thermal Stability

The thermal stability of nitrated vinylpyrazoles is influenced by several structural factors:

- **Number and Position of Nitro Groups:** A higher number of nitro groups generally decreases thermal stability. The proximity of nitro groups to each other or to the vinyl group can lead to steric strain and lower decomposition temperatures.
- **Position of the Vinyl Group:** The position of the vinyl group on the pyrazole ring can affect the electronic properties of the ring and the stability of the C-NO₂ bonds.
- **Intermolecular Interactions:** In the solid state, intermolecular interactions such as hydrogen bonding and π - π stacking can influence the thermal stability.

Summary and Outlook

Nitrated vinylpyrazoles represent a promising class of energetic materials with tunable thermodynamic properties. This guide has provided a framework for their synthesis, characterization, and the detailed analysis of their thermodynamic behavior. A thorough understanding of their thermal stability, enthalpy of formation, and decomposition mechanisms is paramount for their safe and effective application. Future research in this area should focus on the synthesis of a wider range of nitrated vinylpyrazole derivatives and the detailed investigation of the interplay between the vinyl group and the nitro functionalities in governing their energetic properties.

References

- Silva, V. L. M., & Silva, A. M. S. (2022). Revisiting the Chemistry of Vinylpyrazoles: Properties, Synthesis, and Reactivity. *Molecules*, 27(11), 3493. [\[Link\]](#)
- Nowicka, J., et al. (2021). Experimental Studies on the Thermal Properties and Decomposition Course of a Novel Class of Heterocyclic Anticancer Drug Candidates. *Materials*, 14(11), 2928. [\[Link\]](#)

- Zhang, S., et al. (2020). Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds. *Molecules*, 25(15), 3467. [[Link](#)]
- Silva, V. L. M., & Silva, A. M. S. (2022). Revisiting the Chemistry of Vinylpyrazoles: Properties, Synthesis, and Reactivity. *PMC*, 9182008. [[Link](#)]
- Various Authors. (2021). Substituted Pyrazoles and Their Heteroannulated Analogs—Recent Syntheses and Biological Activities. *Molecules*. [[Link](#)]
- Zhang, S., et al. (2020). Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds. *Semantic Scholar*. [[Link](#)]
- Zhang, S., et al. (2020). Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds. *PubMed*. [[Link](#)]
- Various Authors. (2014). Review on synthesis of nitropyrazoles. *ResearchGate*. [[Link](#)]
- Suschitzky, H., et al. (1983). Vinyl azides in heterocyclic synthesis. Part 2. Selectivity in the decomposition of azidocinnamates with olefinic ortho-substituents. *Journal of the Chemical Society, Perkin Transactions 1*, 47-53. [[Link](#)]
- Various Authors. (2010). The N-Vinyl Group as a Protection Group of the Preparation of 3(5)-Substituted Pyrazoles via Bromine—Lithium Exchange. *ResearchGate*. [[Link](#)]
- Ghaffari, P., & Gholami, M. R. (2018). Vinyl azides in organic synthesis: an overview. *RSC Advances*, 8(61), 34975-35001. [[Link](#)]
- Muravyev, N. V., et al. (2020). Thermal Decomposition of Aliphatic Nitro-compounds. *ResearchGate*. [[Link](#)]
- Various Authors. (2012). Organic thermal stabilizers for rigid poly(vinyl chloride). Part XII: N-phenyl-3-substituted-5-pyrazolone derivatives. *OUCI*. [[Link](#)]
- Various Authors. (2012). Organic thermal stabilizers for rigid poly(vinyl chloride). Part XII: N-phenyl-3-substituted-5-pyrazolone derivatives. *ResearchGate*. [[Link](#)]

- Kusch, P., et al. (2011). Pyrolysis-gas chromatography-mass spectrometry for studying N-vinyl-2-pyrrolidone-co-vinyl acetate copolymers and their dissolution behaviour. *Journal of Chromatography A*, 1218(49), 8946-8952. [[Link](#)]
- Nowicka, J., et al. (2022). Studies on the Thermal Decomposition Course of Nitrogen-Rich Heterocyclic Esters as Potential Drug Candidates and Evaluation of Their Thermal Stability and Properties. *Molecules*, 27(1), 168. [[Link](#)]
- Pattan, S. R., et al. (2009). Synthesis and evaluation of some substituted pyrazole derivatives of biological interest. *ResearchGate*. [[Link](#)]
- Smolinsky, G. (1962). Formation of Azacyclopropenes by Pyrolysis of Vinyl Azides. *The Journal of Organic Chemistry*, 27(10), 3557-3559. [[Link](#)]
- Reis, P. N. B., et al. (2021). Thermal, Mechanical and Chemical Analysis of Poly(vinyl alcohol) Multifilament and Braided Yarns. *Polymers*, 13(18), 3048. [[Link](#)]

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- [1. Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Revisiting the Chemistry of Vinylpyrazoles: Properties, Synthesis, and Reactivity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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